

alpha-D-Talopyranose CAS number and molecular formula

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Compound of Interest

Compound Name: *alpha-D-Talopyranose*

Cat. No.: *B1606791*

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An In-Depth Technical Guide to alpha-D-Talopyranose

For Researchers, Scientists, and Drug Development Professionals

Abstract

alpha-D-Talopyranose, a rare aldohexose monosaccharide, is an epimer of D-galactose and an important carbohydrate for research in glycobiology and medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological activities. While detailed experimental protocols and specific signaling pathways remain subjects of ongoing research, this document consolidates the current understanding of **alpha-D-Talopyranose** and its derivatives, offering a valuable resource for professionals in drug development and scientific research.

Core Chemical and Physical Properties

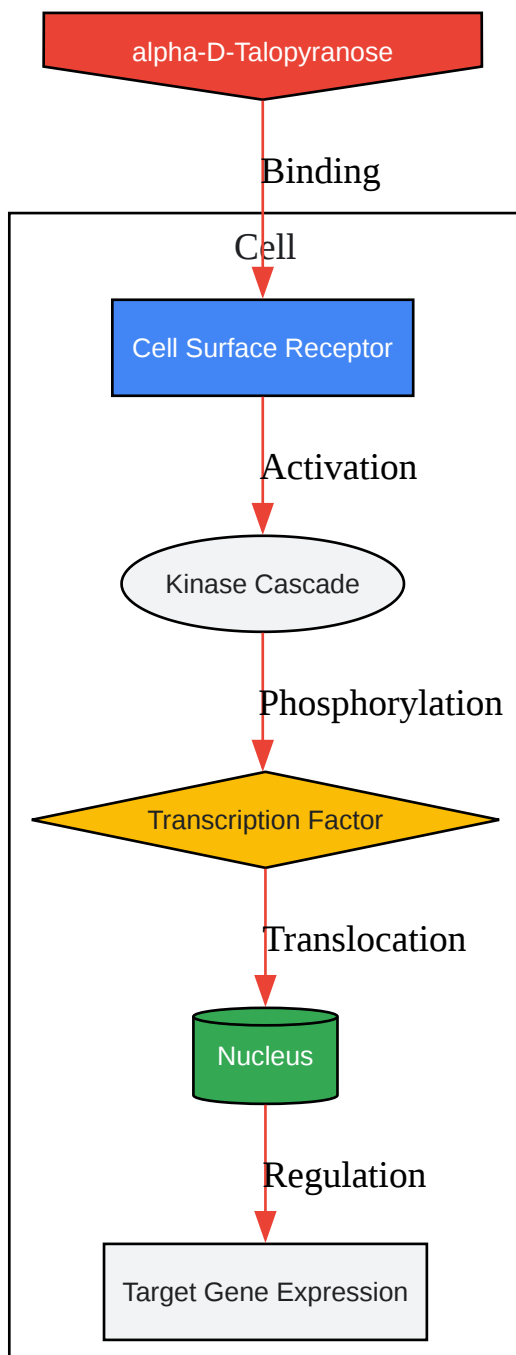
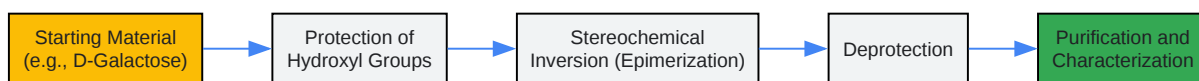
alpha-D-Talopyranose is a monosaccharide with the molecular formula $C_6H_{12}O_6$ and a molecular weight of 180.16 g/mol ^{[1][2]}. Its unique stereochemistry distinguishes it from other hexoses and provides a foundation for its specific biological roles and applications in chemical synthesis.

Property	Value	Source
CAS Number	7282-81-7	[2] [3] [4]
Molecular Formula	C6H12O6	[1] [2] [3]
Molecular Weight	180.16 g/mol	[1]
IUPAC Name	(2S,3S,4S,5R,6R)-6-(hydroxymethyl)oxane-2,3,4,5-tetrol	[3]
Canonical SMILES	<chem>C([C@@H]1--INVALID-LINK--O)O)O">C@@HO)O</chem>	[3]

Synthesis and Characterization

While a detailed, publicly available experimental protocol for the direct synthesis of **alpha-D-Talopyranose** is not extensively documented in readily accessible literature, methods for the synthesis of its derivatives have been described. These syntheses often involve multi-step processes starting from more common monosaccharides and employing various protecting group strategies to achieve the desired stereochemistry.

A general conceptual workflow for the synthesis of a monosaccharide like **alpha-D-Talopyranose** would typically involve the following stages:



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References

- 1. D-Talose | C₆H₁₂O₆ | CID 441035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alpha-D-Talopyranose | lookchem [lookchem.com]
- 3. alpha-D-talopyranose | C₆H₁₂O₆ | CID 81696 - PubChem [pubchem.ncbi.nlm.nih.gov]
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